

oxolinic acid susceptibility testing breakpoints

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Compound Focus: Oxolinic Acid

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Regulatory Status and Standardized Breakpoints

According to the U.S. Food and Drug Administration (FDA), **no recognized Susceptibility Test Interpretive Criteria (STIC or breakpoints) exist for oxolinic acid at this time** [1]. This means standardized clinical breakpoints from major bodies like CLSI or EUCAST for common human bacterial pathogens are not available.

The table below summarizes the regulatory and standards status:

Aspect	Status for Oxolinic Acid
FDA Recognized Interpretive Criteria	No [1]
CLSI Standard (Human Medicine)	Not listed in recognized standards [1]
EUCAST Clinical Breakpoints	Not listed in current breakpoint tables [2]
Primary Documented Use & Research	Aquaculture (fish pathogens) [3] [4] [5]

Research and Alternative Approaches in Aquaculture

In aquaculture, research has focused on establishing **epidemiological cut-off values (ECOFFs)** to distinguish wild-type (susceptible) from non-wild-type (resistant) bacterial populations. The following table summarizes key experimental parameters from recent studies:

Bacterial Species	Testing Method	Disk Content	Proposed ECOFF (Zone Diameter)	Source / Context
<i>Aeromonas salmonicida</i>	Disk diffusion [6]	2 µg (OXA2)	≥32 mm (Wild-Type)	Normalised Resistance Interpretation (NRI) analysis
<i>Vibrio ordalii</i>	Disk diffusion [4]	2 µg	≥31 mm (Wild-Type)	Laboratory-specific ECOFF

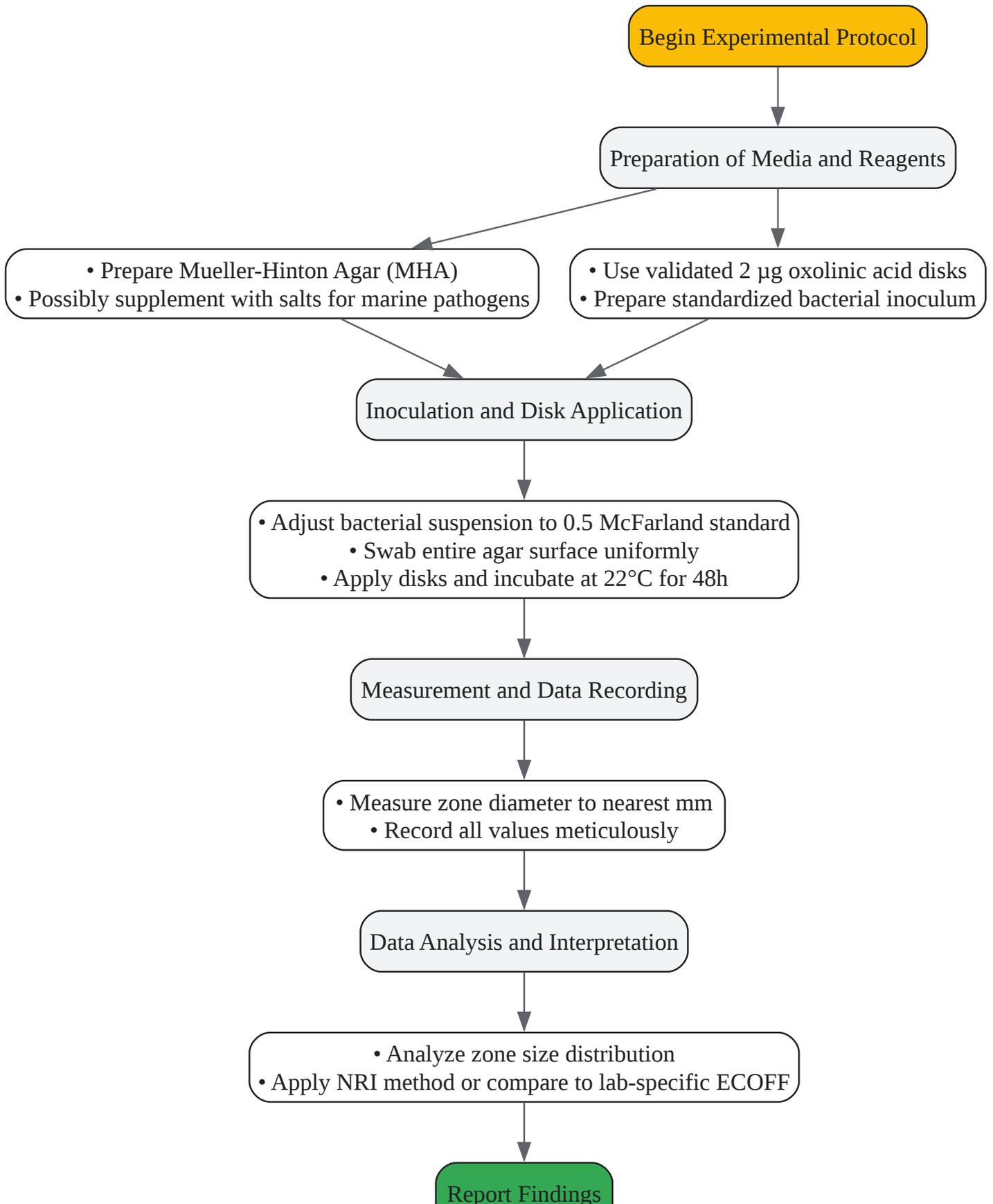
The minimal inhibitory concentration (MIC) testing method and proposed ECOFFs for *Aeromonas salmonicida* and *Aeromonas spp.* are detailed below:

Bacterial Species	Testing Method	Medium / Conditions	Proposed ECOFF (MIC)	Source / Context
<i>Aeromonas salmonicida</i>	Broth microdilution [3]	Mueller-Hinton Agar, 22°C for 48h	≤0.125 µg/mL (Wild-Type)	Distribution of data from 48 strains
<i>Aeromonas spp.</i> (556 strains)	Broth microdilution [7]	Commercially prepared MIC plates	0.062/0.125 µg/mL (for Enrofloxacin*)	Tentative COWT for <i>Aeromonas spp.</i> in China

*Note: This study established a value for enrofloxacin, a fluoroquinolone, highlighting the high proportion of non-wild-type *Aeromonas to this widely used aquaculture antimicrobial [7].*

Experimental Protocol for Disk Diffusion Testing

For researchers requiring a detailed method, here is a protocol adapted from studies on fish pathogens, which aligns with principles of standardized antimicrobial susceptibility testing [3] [4] [6].





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Materials and Reagents

- **Culture Media:** Mueller-Hinton Agar (MHA) is standard. For marine pathogens like *Vibrio ordalii*, supplementation may be necessary [4].
- **Antimicrobial Disks:** Use commercially prepared **2 µg oxolinic acid disks**, which have been validated in research [3] [6].
- **Bacterial Strains:** Include appropriate control strains to ensure test validity.

Procedure

- **Inoculum Preparation:** Create a bacterial suspension from fresh colonies, adjusting to a **0.5 McFarland standard**.
- **Inoculation:** Evenly swab the entire surface of the MHA plate with the adjusted inoculum within 15 minutes of preparation.
- **Disk Application:** Apply **oxolinic acid** disks to the inoculated agar surface and press gently to ensure contact.
- **Incubation:** Incubate plates at **22°C for 48 hours**, as these conditions are optimal for fish pathogens [3].
- **Measurement:** Measure the diameter of the complete inhibition zone to the nearest millimeter.

Data Analysis and Interpretation

- **ECOFF Determination:** For a defined set of bacterial isolates, analyze the distribution of zone diameters. Methods like **Normalised Resistance Interpretation (NRI)** can be applied to statistically determine the wild-type cut-off value [4] [7] [6].
- **Interpretation:** Compare the zone diameter of a test isolate against the established ECOFF. An isolate with a zone diameter **equal to or greater than the ECOFF** (e.g., ≥ 32 mm for *A. salmonicida*) can be classified as wild-type (susceptible with no acquired resistance mechanisms).

Important Considerations for Researchers

- **Context is Critical:** The breakpoints and ECOFFs mentioned here are specific to the bacterial species and testing conditions described. They are not directly applicable to human clinical isolates or different bacterial genera.
- **Quality Control:** Always include quality control strains in your testing regimen to ensure the accuracy and precision of your results.
- **Method Standardization:** Adhere strictly to a single, validated protocol, as variations in methodology can significantly impact zone sizes and MIC values [3] [6].

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